

6-TAMRA Maleimide for Thiol-Reactive Labeling: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-TAMRA

Cat. No.: B1664190

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

6-Carboxytetramethylrhodamine (**6-TAMRA**) is a bright, orange-red fluorescent dye widely utilized in biological research for the labeling of various biomolecules.[1][2] The maleimide functional group makes **6-TAMRA** a thiol-reactive probe, enabling specific conjugation to sulfhydryl groups (-SH) commonly found in the cysteine residues of proteins and peptides.[3][4][5] This high selectivity allows for targeted labeling, which is a significant advantage over amine-reactive labeling, especially when modification of lysine residues could impact the biological activity of the protein.[6] These application notes provide detailed protocols and technical information for the successful use of **6-TAMRA** maleimide in labeling experiments.

Properties of 6-TAMRA Maleimide

6-TAMRA maleimide is a xanthene dye, and the pure 6-isomer is preferred for labeling to avoid peak or band doubling during chromatography or electrophoresis.[4][5][7] It is readily soluble in organic solvents like dimethylformamide (DMF) and dimethyl sulfoxide (DMSO).[3][4][5][7]

Spectral and Physicochemical Properties

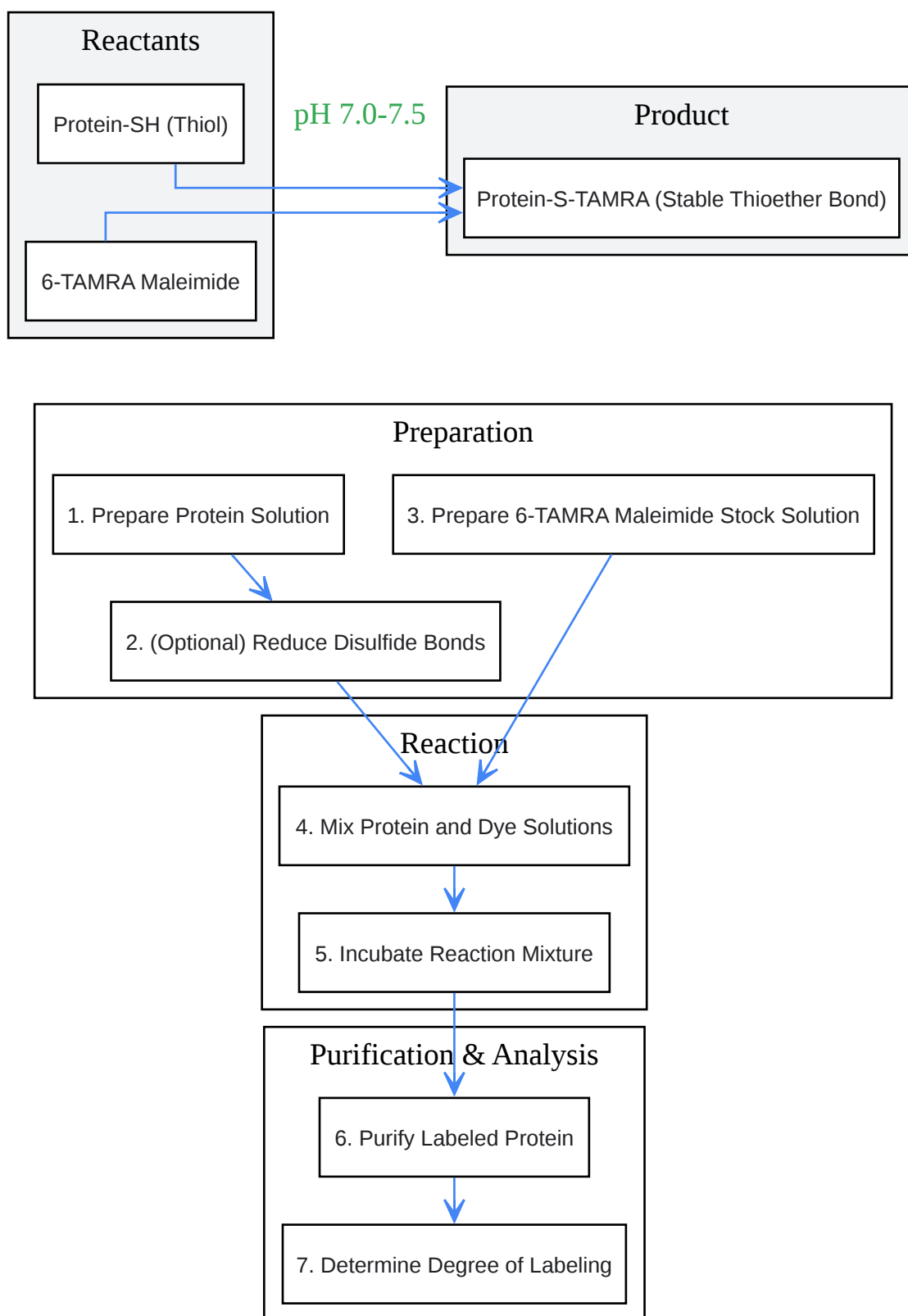
A summary of the key quantitative data for **6-TAMRA** maleimide is presented in the table below.

Property	Value	Reference
Molar Mass	552.58 g/mol	[4] [5] [7]
Appearance	Dark colored solid	[4] [5] [7]
Maximum Excitation Wavelength (λ_{ex})	541 nm	[4] [7]
Maximum Emission Wavelength (λ_{em})	567 nm	[4] [7]
Molar Extinction Coefficient (ϵ)	84,000 M ⁻¹ cm ⁻¹	[4] [7]
Fluorescence Quantum Yield (Φ)	0.1	[4] [7]
Correction Factor at 260 nm (CF ₂₆₀)	0.32	[4] [7]
Correction Factor at 280 nm (CF ₂₈₀)	0.19	[4] [7]

Thiol-Reactive Labeling with 6-TAMRA Maleimide

The maleimide group reacts specifically with the sulfhydryl group of cysteine residues to form a stable thioether bond.[\[6\]](#)[\[8\]](#) This reaction is most efficient at a pH between 7.0 and 7.5.[\[3\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Reaction Mechanism



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. interchim.fr [interchim.fr]
- 2. medchemexpress.com [medchemexpress.com]
- 3. lumiprobe.com [lumiprobe.com]
- 4. lumiprobe.com [lumiprobe.com]
- 5. probes.bocsci.com [probes.bocsci.com]
- 6. biotium.com [biotium.com]
- 7. TAMRA maleimide, 6-isomer (A270323) | Antibodies.com [antibodies.com]
- 8. prod-vector-labs-wordpress-media.s3.amazonaws.com [prod-vector-labs-wordpress-media.s3.amazonaws.com]
- 9. Conjugation Protocol for Maleimide Dyes | Tocris Bioscience [tocris.com]
- 10. Thiol-Reactive Probe Labeling Protocol | Thermo Fisher Scientific - HK [thermofisher.com]
- 11. fnkprddata.blob.core.windows.net [fnkprddata.blob.core.windows.net]
- To cite this document: BenchChem. [6-TAMRA Maleimide for Thiol-Reactive Labeling: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1664190#6-tamra-maleimide-for-thiol-reactive-labeling>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com